

HDTMS chain length performance comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hexadecyltrimethoxysilane

CAS No.: 16415-12-6

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Performance & Experimental Data Summary

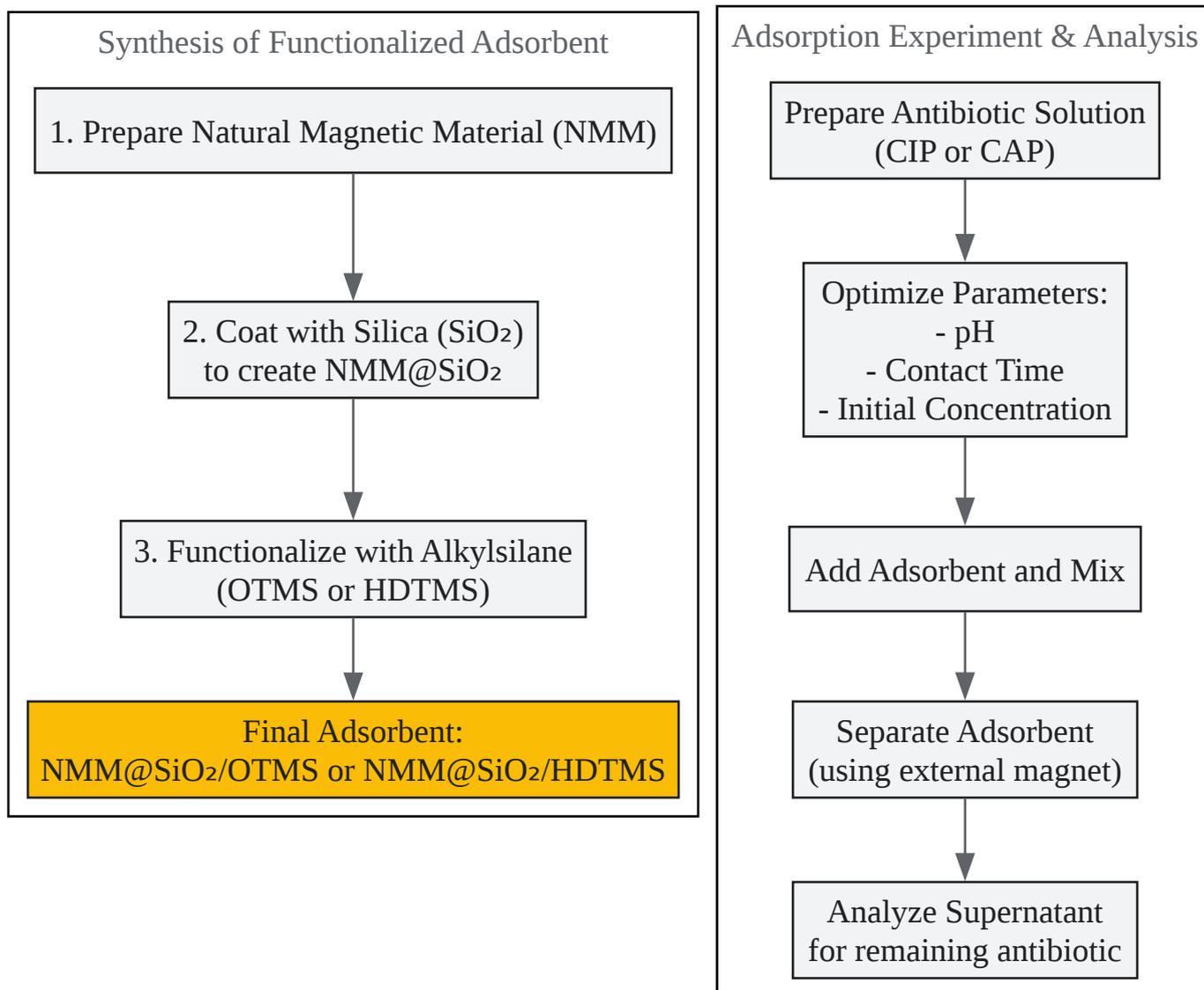
The table below summarizes the core findings from a 2025 study comparing adsorbents functionalized with OTMS and HDTMS for removing antibiotics from water [1].

Parameter	OTMS-functionalized Adsorbent	HDTMS-functionalized Adsorbent
Alkyl Chain Length	Octyl (C8)	Hexadecyl (C16)
Optimal Adsorption pH	6 (for both CIP and CAP)	6 (for both CIP and CAP)
Optimal Contact Time	60 min (CIP), 90 min (CAP)	60 min (CIP), 90 min (CAP)
Adsorption Capacity (CIP)	87.83 mg/g	Lower than OTMS
Adsorption Capacity (CAP)	56.44 mg/g	Lower than OTMS
Adsorption Kinetics Model	Pseudo-second-order	Pseudo-second-order

Parameter	OTMS-functionalized Adsorbent	HDTMS-functionalized Adsorbent
Adsorption Isotherm Model	Freundlich	Freundlich
Thermodynamics	Exothermic ($\Delta H < 0$), Spontaneous ($\Delta G < 0$), Increased Randomness ($\Delta S > 0$)	Exothermic ($\Delta H < 0$), Spontaneous ($\Delta G < 0$), Increased Randomness ($\Delta S > 0$)

Experimental Protocols

The following workflows illustrate the key experimental procedures for synthesizing materials and evaluating adsorption performance.



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Diagram title: Adsorbent Synthesis and Test Workflow

Synthesis of Functionalized Magnetic Adsorbents

The core materials were synthesized as follows [1]:

- **Natural Magnetic Material (NMM) Preparation:** Magnetic particles were separated from iron sand using an external magnet, then washed, dried, and activated with HCl [1].

- **Silica Coating:** The NMM was coated with silica (extracted from natural sand) to create a core-shell structure (NMM@SiO₂). This coating prevents magnetic nanoparticle aggregation and enhances chemical stability [1].
- **Alkylsilane Functionalization:** The NMM@SiO₂ material was functionalized with either **OTMS** or **HDTMS** to impart hydrophobic properties, creating the final adsorbents NMM@SiO₂/OTMS and NMM@SiO₂/HDTMS [1].

Adsorption Performance Testing

The protocol for evaluating antibiotic adsorption was [1]:

- **Experimental Setup:** Batch adsorption experiments were conducted by adding a dose of the adsorbent to solutions of Ciprofloxacin (CIP) or Chloramphenicol (CAP) [1].
- **Parameter Optimization:** Key parameters were optimized, including solution **pH**, **contact time**, and initial antibiotic **concentration** [1].
- **Separation and Analysis:** The magnetic adsorbent was separated using an external magnet. The remaining antibiotic concentration in the supernatant was analyzed to calculate adsorption capacity [1].
- **Modeling:** Data was fitted to kinetic and isotherm models to understand the adsorption mechanism [1].

Key Findings and Mechanism

Contrary to what might be expected, the adsorbent with the **shorter-chain OTMS (C8) demonstrated a higher adsorption capacity** for both antibiotics compared to the longer-chain HDTMS (C16) [1].

The primary mechanism for adsorption was identified as **hydrophobic interaction** between the alkyl chains on the adsorbent and the hydrophobic groups present in the CIP and CAP molecules [1]. The kinetics following a pseudo-second-order model suggest that chemisorption might be a rate-limiting step, and the Freundlich isotherm model indicates adsorption occurs on a heterogeneous surface [1].

Further Research Context

While the above study provides a direct comparison, HDTMS is widely used in other fields to create highly hydrophobic and stable surfaces. For instance, it is a key component in:

- **Superhydrophobic Membranes:** HDTMS is used to fabricate hollow-fiber membranes for CO₂ absorption, where its long alkyl chain creates surfaces with high water contact angles, preventing pore wetting and ensuring long-term stability [2] [3].
- **Anti-icing Coatings:** HDTMS can modify surfaces to make them superhydrophobic, significantly delaying ice formation and facilitating easy ice removal [4].

Conclusion and Research Considerations

For the specific application of adsorbing ciprofloxacin and chloramphenicol from water, **OTMS (C8) outperforms HDTMS (C16)** when functionalized on the same silica-coated magnetic support. The shorter chain length appears to offer a more effective configuration for the hydrophobic capture of these antibiotic molecules [1].

When selecting a silane coupling agent, the optimal chain length is highly application-dependent. Key considerations include:

- **Target Molecule:** The size and hydrophobicity of the pollutant or target molecule.
- **Solid Support:** The porosity and surface area of the substrate material.
- **Operating Environment:** Factors such as pH and the need for long-term chemical stability.

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To cite this document: Smolecule. [HDTMS chain length performance comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b704468#hdtms-chain->

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